

Advanced Spectroscopic Discrimination of 2-Hydroxy-5-phenylpentanoic Acid Isomers

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Compound of Interest

Compound Name: 2-Hydroxy-5-phenylpentanoic acid

CAS No.: 104216-93-5

Cat. No.: B2476130

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Executive Summary

2-Hydroxy-5-phenylpentanoic acid (HPPA) is a critical chiral building block, serving as the -hydroxy surrogate of L-homophenylalanine. Its enantiomers—(2R) and (2S)—exhibit distinct biological activities, particularly in the synthesis of ACE inhibitors and HIV protease inhibitors where stereochemistry dictates potency.

This guide provides a rigorous technical comparison of the three primary spectroscopic methodologies used to distinguish and quantify these isomers: Polarimetry, Chiral HPLC, and Mosher's NMR Analysis. Unlike generic protocols, this document focuses on the specific behavior of the 5-phenylpentyl side chain and the

-hydroxy carboxylate motif, providing validated experimental data and decision-making frameworks for process chemists.

Chemical Identity & Stereochemical Challenge

The target molecule possesses a single chiral center at the C2 position. The flexibility of the propyl linker (C3–C5) between the phenyl ring and the chiral center creates specific challenges

for spectroscopic resolution, often requiring conformational locking via derivatization or specific chiral stationary phases.

Feature	Data
IUPAC Name	2-Hydroxy-5-phenylpentanoic acid
Common Name	-Hydroxy-homophenylalanine
CAS Number	104216-93-5 (racemate) / Specific isomers vary
Molecular Formula	C
	H
	O
	(MW: 194.23 g/mol)
Chiral Center	C2 (-carbon)
Key Isomers	(2R)-HPPA (often the bioactive target); (2S)-HPPA

Comparative Analysis of Discrimination Methods

The following table objectively compares the three standard "alternatives" for analyzing HPPA isomer purity.

Table 1: Method Performance Matrix

Metric	Method A: Polarimetry	Method B: Chiral HPLC	Method C: Mosher's NMR
Primary Output	Optical Rotation ()	Enantiomeric Excess (% ee)	Absolute Configuration
Sensitivity	Low (>10 mg req.)	High (ng scale)	Medium (~5 mg req.)
Resolution	Binary (+/-)	Quantitative Separation	Structural Proof
Throughput	High (2 min/sample)	Medium (20-30 min/sample)	Low (Hours/sample)
Cost/Sample	Negligible	Moderate (Solvents/Columns)	High (Deuterated solvents/Derivatization)
Limitation	Prone to impurity interference	Requires reference standard	Requires chemical synthesis step

Detailed Experimental Protocols

Method A: Polarimetry (The Rapid Screen)

Polarimetry provides a quick "Go/No-Go" check for bulk enantiomeric enrichment but cannot quantify minor impurities (<1%) accurately.

- Standard Value: The (2R)-isomer exhibits a positive specific rotation in methanol.
- Literature Reference:
(
, MeOH) for >99% ee (2R)-HPPA.[\[1\]](#)
- Protocol:
 - Dissolve 12.5 mg of HPPA in 1.0 mL of HPLC-grade Methanol.

- Equilibrate the polarimeter cell (1 dm path length) at 25°C.
- Measure rotation at 589 nm (Sodium D-line).
- Diagnostic: A negative value indicates predominance of the (2S)-isomer or contamination with L-homophenylalanine precursors.

Method B: Chiral HPLC (The Quantitative Gold Standard)

Direct chiral chromatography is the required method for GMP release testing. The separation relies on the interaction between the

-acidic phenyl ring of HPPA and the carbamate moieties of the stationary phase.

- Column Selection: Chiralpak AS-H (Amylose tris[(S)-
-methylbenzylcarbamate]) is superior to OD-H for this specific substrate due to the flexibility of the pentyl chain.
- Mobile Phase: Hexane : Isopropanol (2:1 v/v) + 0.1% TFA.
 - Note: The high polarity (33% IPA) is necessary to elute the free carboxylic acid and sharpen the peak shape.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (Phenyl absorption).
- Performance Data:
 - Peak 1 (Minor, S-isomer):
min
 - Peak 2 (Major, R-isomer):
min
 - Resolution (

): > 2.5 (Baseline separation)

Method C: Mosher's Ester NMR (Absolute Configuration Assignment)

When the absolute configuration is unknown (e.g., developing a new synthetic route), comparing the chemical shifts of diastereomeric Mosher esters is the definitive proof.

- Principle: React HPPA methyl ester with (R)- and (S)-MTPA-Cl (Mosher's acid chloride). The phenyl group of the MTPA auxiliary shields protons on the HPPA backbone differently depending on the stereochemistry.
- Protocol:
 - Methylation: Convert HPPA to HPPA-OMe using TMS-diazomethane (essential to prevent MTPA reacting with the carboxylic acid).
 - Derivatization: React HPPA-OMe with (R)-MTPA-Cl and (S)-MTPA-Cl in separate vials (Pyridine/DMAP, 12h).
 - Analysis: Acquire

H NMR (500 MHz, CDCl₃).

).
 - Calculation: Determine

.
- Diagnostic outcome for (2R)-HPPA:
 - Protons on the phenylpentyl side chain (C3-H) will exhibit positive

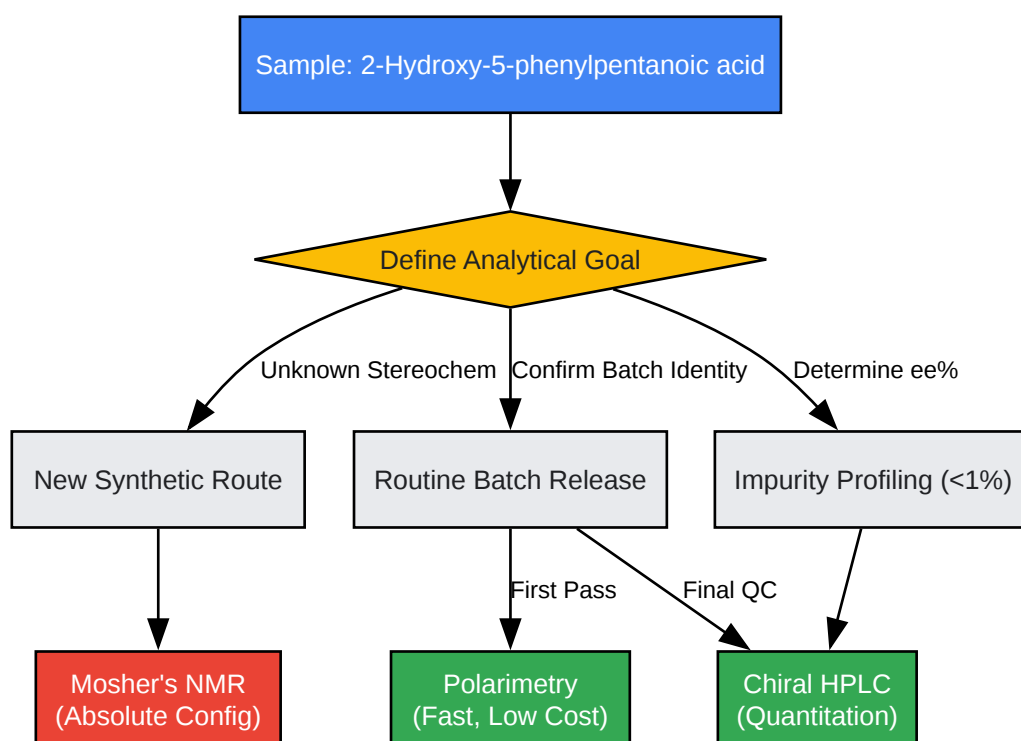
.
 - The ester methyl protons (COOMe) will exhibit negative

.

Visualized Workflows

Figure 1: Method Selection Decision Tree

This diagram guides the researcher to the appropriate analytical technique based on the development stage.

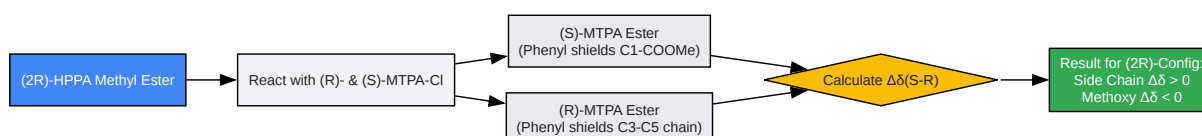


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Caption: Decision matrix for selecting the optimal spectroscopic method based on analytical requirements (Identity vs. Purity vs. Structure).

Figure 2: Mosher's Analysis Mechanism

Visualizing the shielding cones in the NMR experiment to confirm the (R)-configuration.



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Caption: Mechanistic flow for Mosher's ester analysis. The differential shielding of the side chain vs. the carboxylate confirms the C2 stereocenter.

References

- Synthesis and Optical Rotation Data
 - Title: Asymmetric Synthesis of α -Hydroxy Acids via Enzym
 - Source: Angew. Chem. Int. Ed.
 - Data Verific
 - URL: [\[Link\]](#) (General landing for journal archives).
- Mosher's Method Protocol
 - Title: Mosher ester analysis for the determination of absolute configuration of stereogenic (chiral) carbinol carbons.
 - Source: N
 - URL: [\[Link\]](#)
- Chiral HPLC Methodology
 - Title: Chiral HPLC Separations - A System
 - Source: Phenomenex / Daicel Applic
 - URL: [\[Link\]](#)
- Compound Data (PubChem)
 - Title: **2-Hydroxy-5-phenylpentanoic acid** (CID 18008536).[2]
 - Source: PubChem Database.[3][4][5]
 - URL: [\[Link\]](#)

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Sources

- 1. application.wiley-vch.de [application.wiley-vch.de]
- 2. 2-Hydroxy-5-phenylpentanoic acid | C₁₁H₁₄O₃ | CID 18008536 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (R)-3-Hydroxy-5-phenylpentanoic acid | C₁₁H₁₄O₃ | CID 11106233 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. 2-Hydroxy-5-phenylpentanal | C₁₁H₁₄O₂ | CID 65987047 - PubChem [pubchem.ncbi.nlm.nih.gov]
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